

Application Note: Gram-Scale Synthesis of -Cyclopropylhydroxylamine Hydrochloride

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Compound of Interest

Compound Name: *O-cyclopropylhydroxylamine hydrochloride*
CAS No.: 672299-63-7
Cat. No.: B6157809

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-Cyclopropylhydroxylamine Hydrochloride (CAS: 102123-74-0) Scale: 10–50 Grams

Executive Summary & Retrosynthetic Logic

The synthesis of

-cyclopropylhydroxylamine poses a unique challenge: the inertness of cyclopropyl electrophiles (e.g., bromocyclopropane) toward nucleophilic attack by

-hydroxyphthalimide (NHPI).

To solve this, we employ a Simmons-Smith cyclopropanation strategy. The synthesis proceeds in four stages:

- Alkylation: Reaction of NHPI with 1,2-dibromoethane to form the 2-bromoethyl ether.
- Elimination: Base-mediated elimination to generate the electron-rich - (vinyl oxy)phthalimide.

- Cyclopropanation: Zinc-carbenoid mediated cyclopropanation of the vinyl ether.
- Deprotection: Hydrazinolysis of the phthalimide protecting group to release the free amine, isolated as the stable HCl salt.

This route is scalable, avoids hazardous high-pressure reactors, and utilizes stable crystalline intermediates.

Visual Workflow (Process Map)



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Caption: Four-stage synthetic workflow for O-cyclopropylhydroxylamine HCl via the vinyloxy intermediate.

Detailed Experimental Protocols

Stage 1: Synthesis of N-(2-Bromoethoxy)phthalimide

Objective: Create the linker for the subsequent elimination step.

Reagents:

Reagent	Equiv.	Role
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|

-Hydroxyphthalimide (NHPI) | 1.0 | Substrate | | 1,2-Dibromoethane | 3.0 | Electrophile (Excess to prevent dimerization) | | Triethylamine (TEA) | 1.2 | Base | | Acetonitrile (MeCN) | - | Solvent (0.5 M) |

Protocol:

- Setup: Charge a 1 L round-bottom flask with NHPI (50.0 g, 306 mmol) and MeCN (600 mL).

- Addition: Add 1,2-dibromoethane (172 g, 79 mL, 918 mmol) in one portion.
- Reaction: Add TEA (37.2 g, 51 mL, 367 mmol) dropwise over 30 mins. The solution will turn dark red/orange initially and then fade to a yellow suspension.
- Heating: Reflux the mixture () for 4–6 hours. Monitor by TLC (30% EtOAc/Hexanes).
- Workup: Cool to room temperature (RT). Concentrate under reduced pressure to remove MeCN and excess dibromoethane.
- Extraction: Resuspend the residue in EtOAc (500 mL) and wash with water (mL) and brine (200 mL).
- Purification: Dry organic layer over , filter, and concentrate. Recrystallize the solid from hot Ethanol to yield off-white crystals.
 - Target Yield: 70–75 g (85–90%).

Stage 2: Synthesis of -(Vinyloxy)phthalimide

Objective: Install the vinyl ether moiety via elimination.

Reagents:

Reagent	Equiv.	Role
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|

-(2-bromoethoxy)phthalimide | 1.0 | Substrate | | Potassium tert-butoxide (KOtBu) | 1.2 | Strong Base | | THF (Anhydrous) | - | Solvent (0.2 M) |

Protocol:

- Setup: Flame-dry a 2 L flask under

. Dissolve

-(2-bromoethoxy)phthalimide (50.0 g, 185 mmol) in anhydrous THF (900 mL).

- Cooling: Cool the solution to (Dry ice/Acetone bath). Critical: Temperature control prevents ring opening of the imide.
- Elimination: Add KOtBu (24.9 g, 222 mmol) portion-wise or as a solution in THF over 45 mins.
- Warming: Allow the reaction to warm to over 2 hours.
- Quench: Quench with saturated solution (200 mL).
- Workup: Extract with (mL). Wash combined organics with brine, dry (), and concentrate.
- Purification: Flash chromatography (Silica, 10-20% EtOAc/Hexanes) yields a white solid.
 - Target Yield: 26–30 g (75–80%).
 - Note: This intermediate is sensitive to moisture; store in a desiccator.

Stage 3: Cyclopropanation (- (Cyclopropyloxy)phthalimide)

Objective: Convert the vinyl ether to the cyclopropyl ether using the Simmons-Smith reaction.

Reagents:

Reagent	Equiv.	Role
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|

-(Vinyloxy)phthalimide | 1.0 | Substrate | | Diethylzinc (

) | 2.5 | Carbenoid Precursor (1.0 M in Hexanes) | | Diiodomethane (

) | 2.5 | Carbenoid Source | | DCM (Anhydrous) | - | Solvent (0.3 M) |

Safety Warning:

is pyrophoric.

is light-sensitive. Perform strictly under Argon/Nitrogen.

Protocol:

- Carbenoid Formation: In a flame-dried flask under Ar, add DCM (300 mL) and cool to . Add (1.0 M, 330 mL, 330 mmol).
- Activation: Carefully add TFA (2.0 equiv relative to substrate) very slowly if using the modified Furukawa procedure (optional but accelerates reaction). Otherwise, proceed to add (88.4 g, 26.6 mL, 330 mmol) dropwise over 30 mins. Stir for 20 mins at to form the zinc carbenoid.
- Addition: Add a solution of -(vinyloxy)phthalimide (25.0 g, 132 mmol) in DCM (150 mL) dropwise.
- Reaction: Remove ice bath and reflux for 2–4 hours. Monitor by TLC (disappearance of vinyl alkene spot).
- Quench:Caution! Cool to

- . Quench slowly with saturated
- . Vigorous gas evolution will occur.
- Workup: Separate layers. Extract aqueous phase with DCM. Wash organics with saturated and brine.
- Purification: Recrystallize from Ethanol or pass through a short silica plug.
 - Target Yield: 24–26 g (~90%).

Stage 4: Deprotection & Salt Formation

Objective: Cleave the phthalimide and isolate the stable hydrochloride salt.

Protocol:

- Cleavage: Dissolve
-(cyclopropyloxy)phthalimide (20.0 g, 98.4 mmol) in DCM (200 mL) and MeOH (20 mL).
- Hydrazinolysis: Add Hydrazine hydrate (12.3 g, 12 mL, ~246 mmol) at RT. Stir for 1–2 hours. A white precipitate (phthalhydrazide) will form rapidly.
- Filtration: Filter off the white solid and wash the cake with
.
- Extraction: The filtrate contains the free amine (
-cyclopropylhydroxylamine), which is volatile. Do not concentrate to dryness. Wash the filtrate with 10%
to remove hydrazine traces.
- Salt Formation: Cool the organic solution to
.
. Add 4N HCl in Dioxane (30 mL, 120 mmol) dropwise.

- Isolation: The hydrochloride salt will precipitate immediately. Filter the white solid, wash with cold

, and dry under vacuum.

- Final Yield: ~9.0 g (85%).

- Characterization:

NMR (

or

) shows cyclopropyl protons at

0.6–0.8 ppm.

Safety & Handling

- -Hydroxyphthalimide: Potential explosive hazard if heated dry in confined spaces.
- Diethylzinc: Pyrophoric. Catches fire on contact with air. Use long-needle cannulation techniques.
- Hydrazine Hydrate: Carcinogenic and toxic. Handle in a fume hood.
- Product Stability: The free base (-cyclopropylhydroxylamine) is volatile and potentially unstable. Always store as the HCl salt at

.

References

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